

Personal protective equipment for handling 3-Methoxypyrrolidine

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Compound of Interest

Compound Name: 3-Methoxypyrrolidine

Cat. No.: B1366375

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Essential Safety and Handling Guide for 3-Methoxypyrrolidine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Methoxypyrrolidine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Properties and Hazard Identification

3-Methoxypyrrolidine is a flammable liquid and vapor that is harmful if swallowed and can cause skin, eye, and respiratory irritation.^[1] Adherence to strict safety protocols is mandatory to minimize risks.

Property	Value
CAS Number	62848-20-8
Molecular Formula	C ₅ H ₁₁ NO
Molecular Weight	101.15 g/mol [1]
Appearance	Colorless to light yellow liquid
Boiling Point	123 °C
Flash Point	35 °C
Density	0.94 g/cm ³
Storage Temperature	2-8°C, protected from light
NFPA 704 Rating (Estimated)	Health: 2, Flammability: 3, Instability: 0

Note: The NFPA 704 rating is an estimate based on available hazard information. A formal rating should be conducted by a qualified professional.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **3-Methoxypyrrolidine**. The following table outlines the minimum required PPE.

Protection Type	Specific Recommendations
Hand Protection	Wear chemical-resistant gloves such as nitrile or neoprene. Always inspect gloves for integrity before use. For prolonged contact, consider thicker gauge gloves.
Eye and Face Protection	Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.
Skin and Body Protection	A flame-retardant lab coat must be worn. For larger quantities or tasks with a high splash risk, chemical-resistant coveralls or an apron are recommended.
Respiratory Protection	All work with 3-Methoxypyrrolidine should be conducted in a certified chemical fume hood. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is required.

Operational Plan for Safe Handling

Adherence to a standardized operational plan minimizes the risk of exposure and accidents.

1. Preparation and Pre-Handling Check:

- Ensure the chemical fume hood is functioning correctly.
- Verify the availability and accessibility of an emergency eyewash station and safety shower.
- Assemble all necessary PPE and ensure it is in good condition.
- Have a spill kit readily available.

2. Handling Procedure:

- Don all required PPE before entering the designated handling area.
- Perform all manipulations of **3-Methoxypyrrolidine** within the chemical fume hood.
- Use compatible and properly labeled glassware.

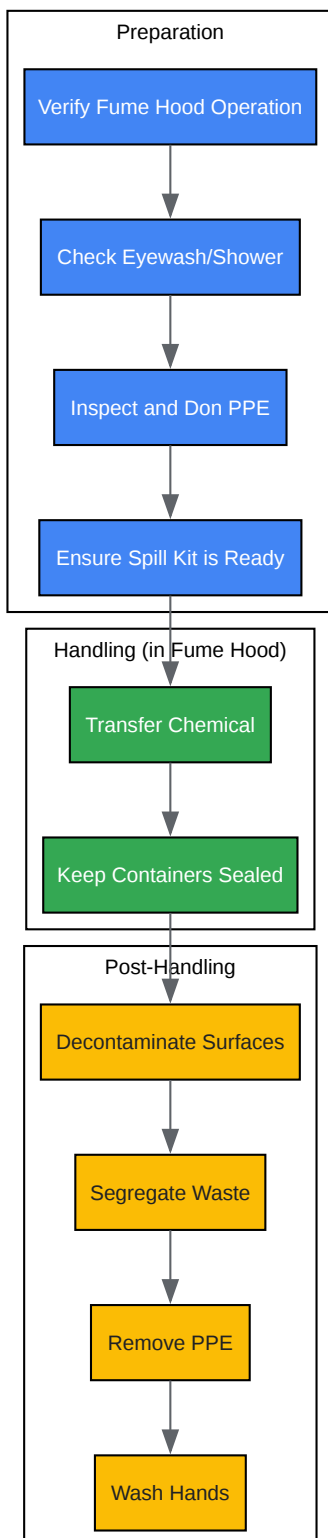
- Avoid direct contact with the chemical. Use appropriate tools for transfers.
- Keep containers tightly sealed when not in use.

3. Post-Handling:

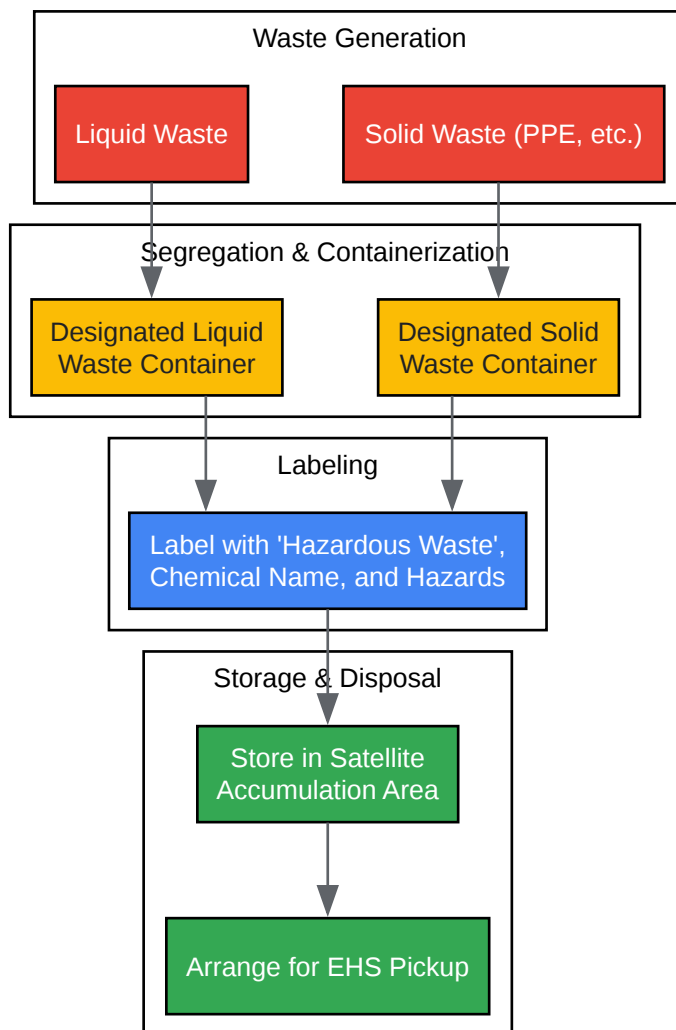
- Decontaminate all work surfaces after use.
- Properly segregate and label all waste generated.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after removing gloves.

Safe Handling Workflow

Safe Handling Workflow for 3-Methoxypyrrolidine



Disposal Workflow for 3-Methoxypyrrolidine Waste



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References

- 1. 3-Methoxypyrrolidine | C₅H₁₁NO | CID 11355447 - PubChem [pubchem.ncbi.nlm.nih.gov]

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